

In-Depth Technical Guide on the Health and Safety of Tin(II) Palmitate

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information regarding **Tin(II)** palmitate and related compounds. Due to a lack of specific toxicological data for **Tin(II)** palmitate, much of the guidance is based on general principles for handling inorganic tin compounds and other palmitate esters. It is imperative to consult a comprehensive Safety Data Sheet (SDS) specific to **Tin(II)** palmitate from the supplier and to conduct a thorough risk assessment before handling this chemical.

Introduction

Tin(II) palmitate, also known as stannous palmitate or tin(II) hexadecanoate, is a chemical compound with potential applications in various research and development sectors. This guide is intended to provide an in-depth overview of the available health and safety data, safe handling procedures, and emergency protocols for professionals working with this substance. A significant information gap exists regarding the specific toxicology of **Tin(II) palmitate**; therefore, a cautious approach is strongly recommended.

Physicochemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.



Property	Data
Chemical Formula	C32H62O4Sn
Molecular Weight	629.54 g/mol
CAS Number	35104-88-2
Appearance	White to beige fine powder[1]
Melting Point	Information not consistently available.
Solubility	Insoluble in water.

Toxicological Data

A comprehensive search for specific toxicological data for **Tin(II)** palmitate yielded limited quantitative results. The information below is largely extrapolated from data on inorganic tin compounds and other palmitate esters.

Acute Toxicity: Specific oral, dermal, and inhalation LD50/LC50 values for **Tin(II) palmitate** are not readily available in the public domain. Inorganic tin salts are generally considered to have low acute toxicity due to poor absorption from the gastrointestinal tract.

Skin Corrosion/Irritation: No specific skin irritation studies on **Tin(II) palmitate** were found. However, prolonged or repeated contact with tin compounds may cause skin irritation.[2][3]

Serious Eye Damage/Irritation: Specific eye irritation data for **Tin(II) palmitate** is not available. As a general precaution, contact with eyes should be avoided.

Respiratory or Skin Sensitization: There is no specific information available regarding the potential of **Tin(II) palmitate** to cause skin or respiratory sensitization.

Germ Cell Mutagenicity: Studies on various inorganic tin compounds have generally shown a lack of genotoxic potential.[4][5] However, the genotoxicity of **Tin(II)** palmitate itself has not been specifically evaluated in the available literature.

Carcinogenicity: There is no data to suggest that inorganic tin compounds are carcinogenic.[6]



Reproductive Toxicity: No specific reproductive toxicity data for **Tin(II) palmitate** was found. Studies on inorganic tin have not indicated adverse reproductive effects.[6][7]

Specific Target Organ Toxicity (STOT):

- Single Exposure: No data available for **Tin(II) palmitate**.
- Repeated Exposure: Chronic exposure to inorganic tin dust can lead to a benign pneumoconiosis called stannosis.[7][8]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Tin(II)** palmitate are not publicly available. Standard OECD guidelines for testing of chemicals would be the appropriate reference for any future safety evaluation. These include:

- OECD 401, 402, 403: Acute Oral, Dermal, and Inhalation Toxicity
- OECD 404: Acute Dermal Irritation/Corrosion
- OECD 405: Acute Eye Irritation/Corrosion
- OECD 406: Skin Sensitization
- OECD 471: Bacterial Reverse Mutation Test (Ames Test) for Genotoxicity

Safe Handling and Storage

Given the limited specific toxicity data, a conservative approach to handling and storage is essential.

Engineering Controls:

Work with Tin(II) palmitate should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to minimize dust inhalation.
 [9][10]

Personal Protective Equipment (PPE):



- Eye Protection: Chemical safety goggles or a face shield should be worn.[11][12]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are recommended.[11]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[10][12]
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator for particulates is recommended.[9]

Storage:

- Store in a tightly closed, properly labeled container.[11]
- Keep in a cool, dry, and well-ventilated place.[11]
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures:

- Inhalation: Remove to fresh air. If breathing is difficult, seek medical attention.[11]
- Skin Contact: Remove contaminated clothing. Wash skin thoroughly with soap and water.
 Seek medical attention if irritation develops.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[2][11]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[11]

Spill and Leak Procedures:

 Small Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.







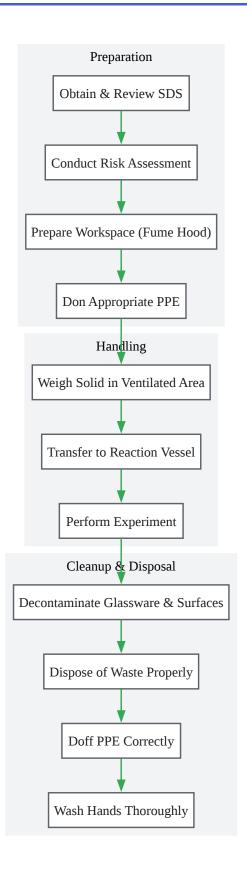
• Large Spills: Evacuate the area. Wear appropriate PPE. Contain the spill and prevent it from entering drains. Collect the material for disposal.

Disposal:

• Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter the environment.[1]

Visualizations

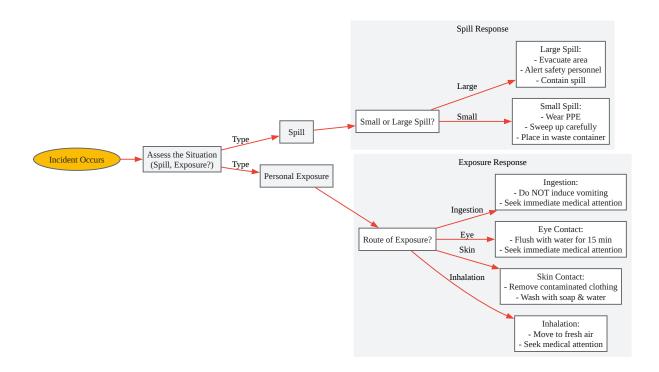




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Caption: Workflow for the safe handling of **Tin(II) palmitate**.





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Caption: Decision tree for emergency response to a **Tin(II) palmitate** incident.



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